

Comprehensive Safety and Handling Guide for 2,4-Dichloroquinazoline

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Compound of Interest

Compound Name: 2,4-Dichloroquinazoline

Cat. No.: B046505

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **2,4-Dichloroquinazoline** in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2,4-Dichloroquinazoline**
- CAS Number: 607-68-1
- Molecular Formula: C₈H₄Cl₂N₂ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 199.04 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and GHS Classification

2,4-Dichloroquinazoline is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)[4]	Warning[4]	H302: Harmful if swallowed[3][4][5]
Skin Corrosion/Irritation (Category 2)	GHS07 (Exclamation Mark)[4]	Warning[4]	H315: Causes skin irritation[3][4][5]
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)[4]	Warning[4]	H319: Causes serious eye irritation[3][4][5]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	GHS07 (Exclamation Mark)[4]	Warning[4]	H335: May cause respiratory irritation[3][4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **2,4-Dichloroquinazoline**.

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary. [1]	To prevent eye contact which can cause serious irritation.[3] [5]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, butyl rubber, polychloroprene). [5] A complete suit protecting against chemicals or a flame-retardant lab coat is required. [1]	To prevent skin contact which causes irritation.[3][5] Contaminated clothing must be removed and washed before reuse.[1][5]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[1][5][6] If exposure limits are exceeded or dust is generated, a full-face respirator with an appropriate particle filter (e.g., P95 or P1) should be used.[1]	To avoid inhalation of dust or vapors, which may cause respiratory irritation.[3][5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **2,4-Dichloroquinazoline**.

- Preparation and Engineering Controls:
 - Work in a designated area with adequate ventilation, preferably within a chemical fume hood.[1][6][7]
 - Ensure that an eyewash station and safety shower are readily accessible.[8]
 - Remove all sources of ignition.[1]

- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Donning PPE:
 - Before handling, inspect all PPE for integrity.
 - Don PPE in the following order: lab coat/suit, gloves, and finally, eye/face protection.
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[5\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - Keep the container tightly closed and store locked up.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate response to exposure is critical.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][5]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[1][5][9]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[1][5]

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

Spill Response:

- Evacuate: Clear the area of all personnel and move upwind.[5]
- Control: Prevent further spillage or leakage if it is safe to do so.[1] Avoid generating dust.[5]
- Containment: Use dry clean-up procedures. Do not use air hoses.[5] Sweep or shovel the material into a suitable, sealed, and labeled container for disposal.[5]
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of **2,4-Dichloroquinazoline** and any contaminated materials through a licensed professional waste disposal company.^[1]
- Disposal methods may include controlled incineration with flue gas scrubbing.^[1]
- Do not discharge into sewer systems or the environment.^[1]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or disposed of as hazardous waste.^[1]

Handling Workflow

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